

what are the physical and chemical properties of zinc acetate dihydrate

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Compound of Interest

Compound Name: Zinc acetate dihydrate

Cat. No.: B1226318

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An In-depth Technical Guide to the Physical and Chemical Properties of **Zinc Acetate Dihydrate**

Introduction

Zinc acetate dihydrate ($\text{Zn}(\text{CH}_3\text{COO})_2 \cdot 2\text{H}_2\text{O}$) is the dihydrate form of zinc acetate, a salt of zinc and acetic acid.[1][2][3] It presents as a white crystalline solid with a slight acetic acid odor and an astringent taste.[1][4] This compound is of significant interest to researchers and drug development professionals due to its versatile applications, including its use as a dietary supplement to treat zinc deficiency, in lozenges for the common cold, as a catalyst in chemical synthesis, and as a precursor for the production of other zinc compounds like zinc oxide nanoparticles.[1][4][5][6] This guide provides a comprehensive overview of its core physical and chemical properties, detailed experimental protocols, and logical workflows relevant to its characterization and use in a research setting.

Physical Properties

Zinc acetate dihydrate is a white or colorless crystalline solid, which can appear as lustrous plates, flakes, or a powder.[4][5][7] It is an efflorescent compound, meaning it can lose its water of hydration when exposed to air.[4] The anhydrous form is hygroscopic and will readily absorb moisture to form the dihydrate.

Table 2.1: Quantitative Physical Properties of Zinc Acetate Dihydrate

Property	Value	Source(s)
Molecular Formula	$(\text{CH}_3\text{COO})_2\text{Zn}\cdot 2\text{H}_2\text{O}$	[1][8]
Molecular Weight	219.50 g/mol	[1][9][8]
Appearance	White crystalline solid	[1][2]
Odor	Faint acetic acid odor	[1][4][9]
Density	1.735 g/cm ³	[1][4][10]
Bulk Density	900 kg/m ³	[4][11]
Melting Point	Loses water at 100 °C	[4][10][12]
Decomposition Temp.	237 °C	[1][4][10]
pH (1 in 20 solution)	6.0 - 8.0	[13]

Crystal Structure

Zinc acetate dihydrate crystallizes in the monoclinic system with the space group C2/c.[4][14] The unit cell dimensions are $a = 14.50 \text{ \AA}$, $b = 5.32 \text{ \AA}$, and $c = 11.02 \text{ \AA}$, with a β angle of 100° . [14] In the dihydrate form, the zinc atom is in a distorted octahedral coordination environment. [3][10][14] It is coordinated to four oxygen atoms from the two bidentate acetate groups and two oxygen atoms from the water molecules.[10][14] The structure consists of two-dimensional sheets linked by strong hydrogen bonds, with only weak van der Waals forces between the sheets.[14] This sheet-like structure accounts for the softness and ready cleavage of the crystals.[14]

Chemical Properties

Zinc acetate dihydrate is a stable compound under recommended storage conditions but is incompatible with strong oxidizing agents and alkalis.[1][4]

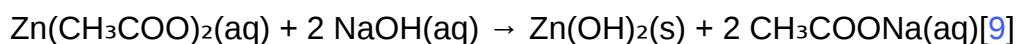
Thermal Decomposition

The thermal decomposition of **zinc acetate dihydrate** is highly dependent on the atmosphere.

- Dehydration: Upon heating, it loses its two water molecules at approximately 100 °C to form anhydrous zinc acetate.[\[2\]](#)[\[4\]](#)[\[10\]](#)
- Decomposition in a Dry Atmosphere: In a dry, inert atmosphere, the anhydrous salt tends to sublime at around 180 °C.[\[15\]](#)[\[16\]](#) Further heating leads to melting at approximately 245 °C and then decomposition at temperatures above 250 °C to form basic zinc acetate ($\text{Zn}_4\text{O}(\text{CH}_3\text{COO})_6$) and subsequently zinc oxide (ZnO) at higher temperatures.[\[17\]](#)[\[15\]](#)
- Decomposition in a Humid Atmosphere: The presence of water vapor significantly alters the decomposition pathway.[\[15\]](#) In a humid atmosphere, decomposition can begin at temperatures as low as 120 °C and be complete by 220 °C, leading to a more direct, single-step conversion to zinc oxide and acetic acid.[\[15\]](#)[\[16\]](#)

Reaction with Bases

Zinc acetate reacts with bases, such as sodium hydroxide, in an aqueous solution to precipitate insoluble zinc hydroxide.[\[3\]](#)[\[9\]](#)



Solubility

Zinc acetate dihydrate is highly soluble in water and is also soluble in ethanol.[\[1\]](#)[\[4\]](#)[\[7\]](#)[\[18\]](#)

Table 4.1: Solubility of Zinc Acetate Dihydrate

Solvent	Solubility	Temperature (°C)	Source(s)
Water	43 g / 100 mL (430 g/L)	20	[1] [4] [8] [10]
Boiling Water	1 g / 1.6 mL	100	[7]
Ethanol	Soluble (1 g / 30 mL)	Ambient	[1] [4] [7] [18]
DMSO	44 mg/mL	Ambient	[19]

Experimental Protocols

Synthesis of Zinc Acetate Dihydrate

This protocol describes the common laboratory synthesis from zinc oxide and acetic acid.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Objective: To synthesize **zinc acetate dihydrate** crystals.
- Materials: Zinc oxide (ZnO), glacial acetic acid (CH₃COOH), distilled water.
- Procedure:
 - Reaction: In a fume hood, suspend zinc oxide powder in a minimal amount of distilled water in a beaker.
 - Slowly add glacial acetic acid dropwise while stirring continuously. An excess of acetic acid is used to ensure complete reaction of the zinc oxide. The reaction is exothermic.
 - Reaction: $\text{ZnO} + 2\text{CH}_3\text{COOH} \rightarrow \text{Zn}(\text{CH}_3\text{COO})_2 + \text{H}_2\text{O}$ [\[3\]](#)
 - Continue stirring until the zinc oxide has completely dissolved, forming a clear solution. Gentle heating may be applied to facilitate the reaction.
 - Crystallization: Cover the beaker with a watch glass and allow the solution to cool slowly to room temperature.
 - For higher yield, the solution can be further cooled in an ice bath. White crystals of **zinc acetate dihydrate** will precipitate.
 - Isolation: Collect the crystals by vacuum filtration using a Büchner funnel.
 - Wash the crystals with a small amount of cold distilled water, followed by a cold organic solvent (e.g., ethanol) to remove any remaining impurities.
 - Drying: Dry the crystals on a watch glass at room temperature or in a desiccator. Do not heat above 100 °C to avoid dehydration.

Thermal Gravimetric Analysis (TGA)

This protocol outlines the characterization of the thermal decomposition of **zinc acetate dihydrate**.[\[15\]](#)

- Objective: To determine the thermal stability and decomposition profile of **zinc acetate dihydrate**.
- Instrumentation: Thermogravimetric Analyzer (TGA), optionally coupled with Mass Spectrometry (MS) for evolved gas analysis.
- Procedure:
 - Sample Preparation: Accurately weigh 5-10 mg of **zinc acetate dihydrate** into a TGA sample pan (e.g., alumina or platinum).
 - Instrument Setup: Place the sample pan into the TGA furnace and tare the balance.
 - Atmosphere: Purge the furnace with the desired gas (e.g., dry nitrogen for an inert atmosphere or a controlled mix of nitrogen and water vapor for a humid atmosphere) at a constant flow rate.
 - Heating Program: Heat the sample from ambient temperature to approximately 600 °C at a controlled linear heating rate (e.g., 10 °C/min).
 - Data Collection: Record the sample mass as a function of temperature. If using TGA-MS, simultaneously monitor the evolved gases.
 - Analysis: Analyze the resulting TGA curve to identify mass loss steps. The first step, around 100 °C, corresponds to the loss of water of hydration. Subsequent steps correspond to the decomposition of the anhydrous salt, the profile of which will depend on the atmosphere used.[\[15\]](#)

Qualitative Identification (Pharmacopeia Method)

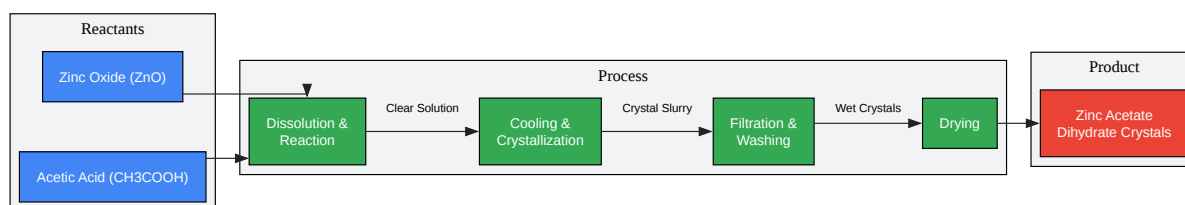
This protocol describes the identification tests for zinc and acetate ions.[\[13\]](#)[\[18\]](#)

- Objective: To confirm the presence of zinc (Zn^{2+}) and acetate (CH_3COO^-) ions.

- Materials: **Zinc acetate dihydrate** sample, distilled water, ammonium sulfide TS, ammonia-ammonium chloride buffer TS, eriochrome black T indicator, 0.05 M EDTA solution, dilute sulfuric acid, ethanol, lanthanum nitrate solution, iodine TS, dilute ammonia TS.
- Procedure for Zinc Identification:
 - Prepare a 1 in 20 solution of the sample in water (e.g., 1 g in 20 mL).[13]
 - To a portion of the solution, add ammonium sulfide TS. A white precipitate of zinc sulfide confirms the presence of zinc.
- Procedure for Acetate Identification:
 - Warm a small amount of the sample with dilute sulfuric acid. The characteristic odor of acetic acid will be evolved.
 - To a neutral solution of the sample, add lanthanum nitrate solution, a drop of iodine TS, and a few drops of dilute ammonia TS, then warm gently. A blue or bluish-green color will develop, confirming the presence of acetate.

Mandatory Visualizations

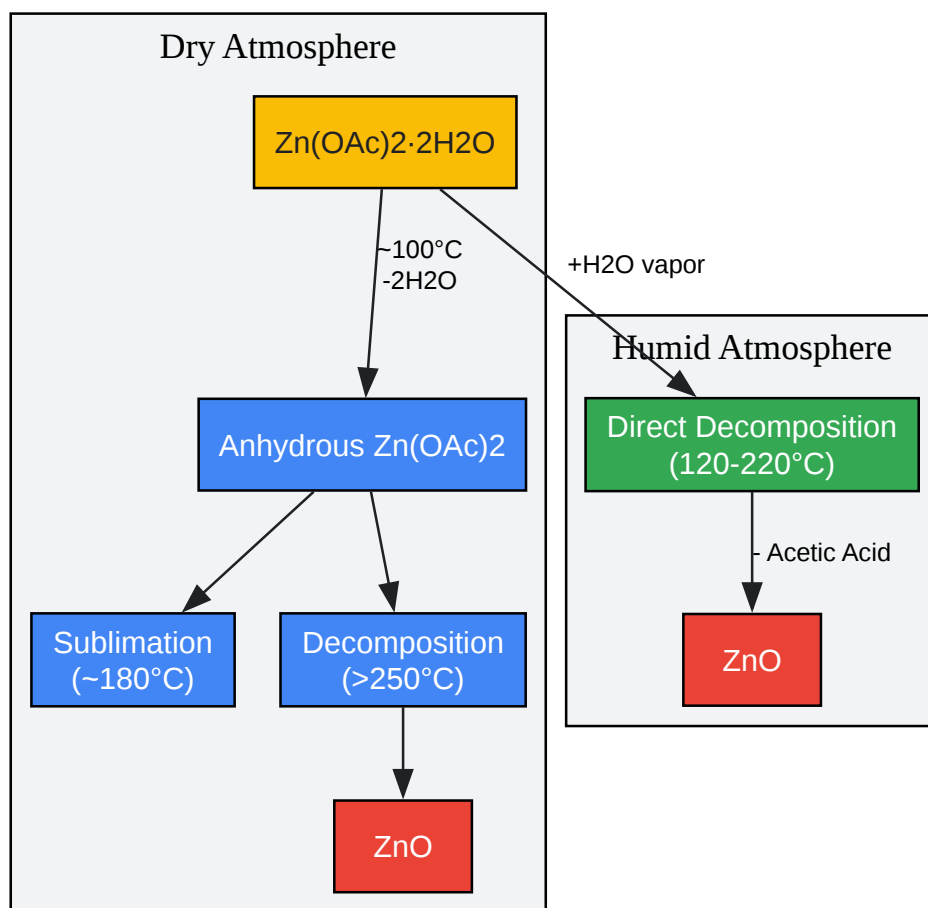
Diagram 6.1: Synthesis Workflow



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Caption: Workflow for the synthesis of **zinc acetate dihydrate**.

Diagram 6.2: Thermal Decomposition Pathways



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Caption: Thermal decomposition pathways under different atmospheric conditions.

Diagram 6.3: Qualitative Analysis Logic

Caption: Logical workflow for the qualitative identification of ions.

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